

TRAP-14 Amide in Cellular Signaling: A Technical Guide

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Compound of Interest

Compound Name: *TRAP-14 amide*

Cat. No.: *B13398968*

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Introduction

TRAP-14 (Thrombin Receptor Activating Peptide, 14-mer) amide is a synthetic 14-amino acid peptide with the sequence SFLLRNPNDKYEPF-amide.^[1] It functions as a potent and selective full agonist for the Protease-Activated Receptor 1 (PAR1), a member of the G-protein coupled receptor (GPCR) superfamily.^{[2][3]} By mimicking the endogenous tethered ligand of PAR1, **TRAP-14 amide** provides a crucial pharmacological tool to investigate PAR1-mediated signaling pathways in a controlled, non-proteolytic manner.^[1] This is particularly valuable in studying cellular processes such as platelet activation, endothelial cell function, and cardiovascular physiology.^{[1][3]}

Core Mechanism of Action: PAR1 Activation

PAR1 activation is a unique process among GPCRs. Under physiological conditions, serine proteases like thrombin cleave the receptor's N-terminal extracellular domain.^[1] This cleavage unmasks a new N-terminal sequence, SFLLRN..., which then acts as a "tethered ligand," binding intramolecularly to the receptor's second extracellular loop to induce a conformational change and initiate downstream signaling.^[1]

TRAP-14 amide bypasses the need for proteolytic cleavage. It directly binds to the ligand-binding pocket of PAR1, effectively mimicking the action of the tethered ligand and triggering

the receptor's activation cascade.^[1]^[3] This direct activation allows for precise experimental control over PAR1 signaling, independent of protease activity.

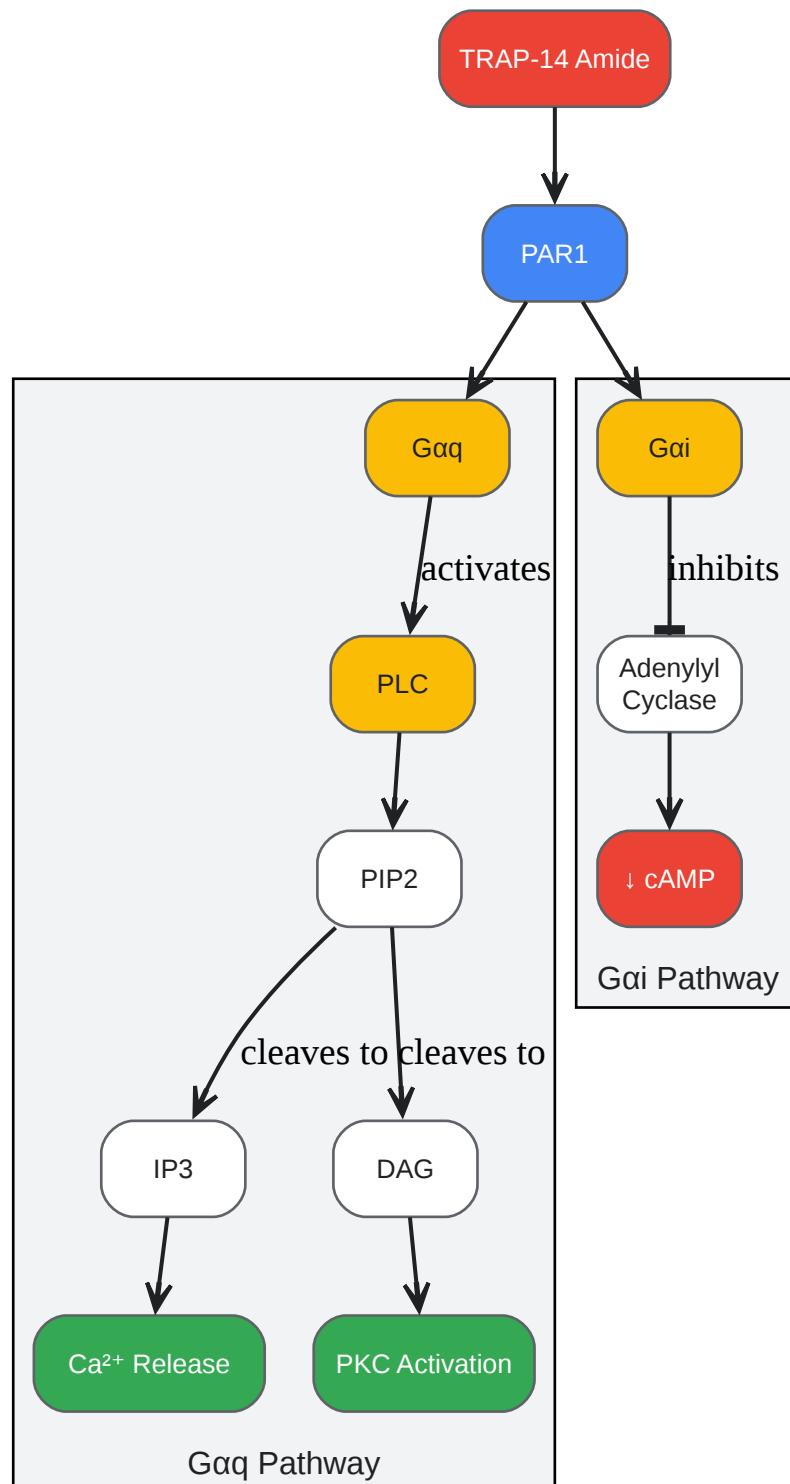


Figure 2. PAR1 Downstream G-Protein Signaling

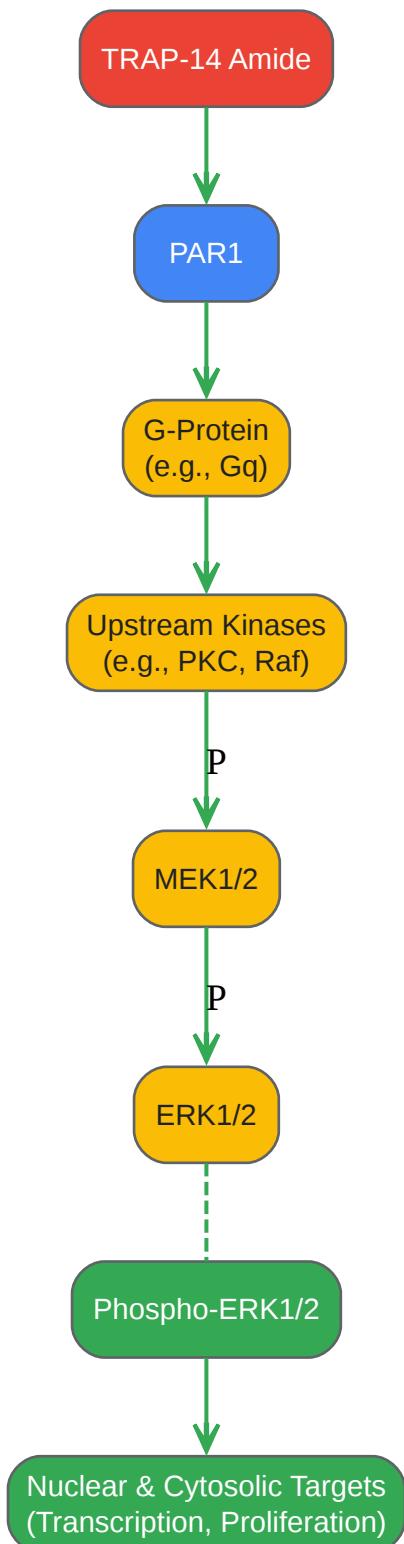


Figure 3. MAPK/ERK Signaling Cascade

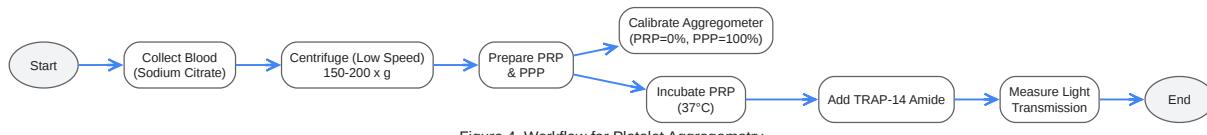


Figure 4. Workflow for Platelet Aggregometry



Figure 5. Workflow for Calcium Mobilization Assay



Figure 6. Workflow for ERK Phosphorylation Western Blot

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